

Essential Safety and Operational Guidance for Handling MK-319

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MK319

Cat. No.: B609084

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling the selective aldose reductase inhibitor, MK-319 (CAS: 1462383-00-1). Given that a specific Safety Data Sheet (SDS) for MK-319 is not publicly available, the following guidance is based on best practices for handling potent, novel chemical compounds in a research and development setting. A thorough risk assessment should be conducted by the user before beginning any work with this compound.

Compound Data

Property	Value	Source
IUPAC Name	2-({4-[(2-bromo-3,4,5,6-tetrafluorobenzyl)carbamoyl]phenyl}oxy)acetic acid	N/A
CAS Number	1462383-00-1	[1]
Molecular Formula	C ₁₆ H ₉ BrClF ₄ NO ₄	[1]
Molecular Weight	470.60 g/mol	[1]
Primary Hazard	Potent Aldose Reductase Inhibitor; potential for unknown toxicity	[2][3]
Storage	Store at -20°C for long-term stability.	[1]

Personal Protective Equipment (PPE)

Due to the potent nature of MK-319 and the lack of specific toxicity data, a cautious approach to personal protection is mandatory. The following PPE is recommended at all times when handling the compound, from initial weighing to final disposal.

PPE Category	Recommended Equipment
Hand Protection	Double-gloving with nitrile gloves is required. Change gloves immediately if contaminated.
Eye Protection	ANSI-approved safety goggles with side shields are mandatory to protect against splashes and airborne particles. A face shield should be worn in addition to goggles when there is a significant risk of splashing.
Body Protection	A flame-resistant lab coat is required. For procedures with a higher risk of contamination, a disposable barrier gown should be worn over the lab coat.
Respiratory Protection	When handling the solid compound outside of a certified chemical fume hood or other containment device, a NIOSH-approved respirator with a particulate filter (e.g., N95 or higher) is required.
Foot Protection	Fully enclosed, chemical-resistant footwear is required in the laboratory.

Experimental Protocols

The following protocols provide a general framework for handling MK-319. These should be adapted to specific experimental needs and institutional safety guidelines.

Weighing and Solution Preparation

- **Preparation:** Before handling the compound, ensure a designated and properly functioning chemical fume hood is available. The work surface should be covered with absorbent, disposable bench paper.
- **Weighing:** All weighing of solid MK-319 must be performed within a chemical fume hood or a balance enclosure to minimize the risk of inhalation. Use anti-static weighing dishes.

- **Dissolution:** Add the solvent to the vessel containing the weighed MK-319 within the fume hood. Cap the vessel securely before removing it from the hood for vortexing or sonication.

Cell Culture and In Vitro Assays

- **Aseptic Technique:** All cell culture work should be performed in a certified biosafety cabinet (BSC).
- **Compound Addition:** When adding MK-319 solutions to cell cultures, use filtered pipette tips.
- **Incubation:** Label all treated flasks, plates, and tubes clearly with the compound name and concentration.
- **Waste:** All media and consumables contaminated with MK-319 should be treated as chemical waste.

Disposal Plan

Proper disposal of MK-319 and contaminated materials is crucial to prevent environmental contamination and accidental exposure.

Waste Stream	Disposal Procedure
Solid MK-319	Unused or expired solid MK-319 should be disposed of as hazardous chemical waste in accordance with institutional and local regulations. Do not dispose of in regular trash.
Contaminated Labware (solid)	Disposable labware (e.g., pipette tips, tubes, gloves, bench paper) that has come into contact with MK-319 should be collected in a designated, labeled hazardous waste container.
Contaminated Labware (liquid)	Liquid waste containing MK-319 (e.g., cell culture media, buffer solutions) should be collected in a sealed, labeled hazardous waste container. Do not pour down the drain.
Sharps	Needles, syringes, and other sharps contaminated with MK-319 must be disposed of in a designated, puncture-resistant sharps container that is also labeled as containing chemical waste.

Workflow for Handling MK-319



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of MK-319 from preparation to disposal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. tks | publisher, event organiser, media agency | Potent compound safety in the laboratory - tks | publisher, event organiser, media agency [teknoscienze.com]
- 3. Safety Containment And Analysis Of Highly Potent Compounds From Development To Commercialization [outsourcedpharma.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guidance for Handling MK-319]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b609084#personal-protective-equipment-for-handling-mk319]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com